Executive Summary: The Stereochemical Challenge

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Compound of Interest

Compound Name:	*Pivalaldehyde oxime*
CAS No.:	*637-91-2*
Cat. No.:	*B1365898*

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Pivalaldehyde oxime (2,2-dimethylpropanal oxime) presents a classic yet distinct challenge in NMR spectroscopy: the resolution of geometric isomers (

) governed by significant steric bulk. Unlike linear aldoximes, the tert-butyl group in **pivalaldehyde oxime** imposes severe steric penalties on the Z (syn) isomer, driving the equilibrium overwhelmingly toward the E (anti) form.

This guide provides a definitive protocol for the synthesis, acquisition, and assignment of the **pivalaldehyde oxime** 1H NMR spectrum. It focuses on distinguishing the azomethine proton signals via chemical shift anisotropy and validating geometry using Nuclear Overhauser Effect (NOE) spectroscopy.

Structural Dynamics & Isomerism

To interpret the spectrum, one must first understand the thermodynamic landscape. Aldoximes exist as two geometric isomers. The nomenclature depends on the priority of groups attached to the C=N bond.

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- -Isomer (Anti): The hydroxyl group (-OH) and the bulky tert-butyl group are on opposite sides. The azomethine proton (

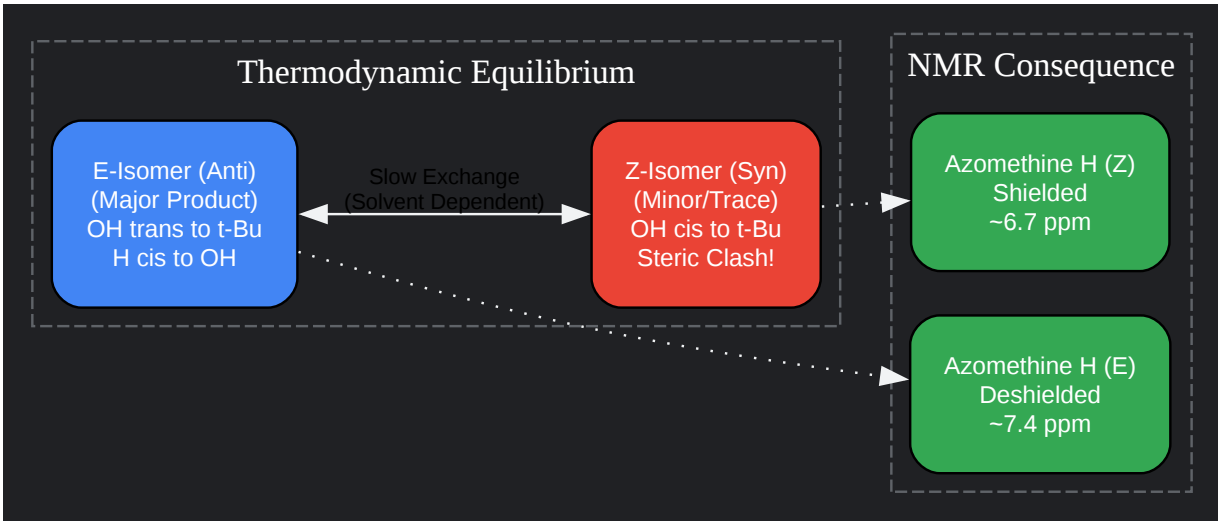
) is cis to the hydroxyl group. (Thermodynamically Favored)

- -Isomer (Syn): The hydroxyl group and tert-butyl group are on the same side. The azomethine proton is trans to the hydroxyl group. (Sterically Disfavored)

The Anisotropy Rule: The magnetic anisotropy of the oxime hydroxyl group deshields protons cis to it. Therefore, the azomethine proton in the

-isomer (cis to OH) will appear downfield relative to the

-isomer.



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Figure 1: Thermodynamic equilibrium and resulting chemical shift consequences for **pivalaldehyde oxime** isomers.

Experimental Protocol

Synthesis (In-Situ Generation)

While commercially available, fresh preparation ensures the absence of oxidation byproducts (nitriles).

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- Reagents: Pivalaldehyde (10 mmol), Hydroxylamine Hydrochloride (12 mmol), Sodium Carbonate (15 mmol).
- Solvent: Ethanol/Water (1:1).
- Procedure:
  - Dissolve

    and

    in water.
  - Add pivalaldehyde dropwise at

    .
  - Stir at Room Temperature (RT) for 2 hours.
  - Extract with

    , dry over

    , and evaporate.

NMR Sample Preparation

The choice of solvent is critical for observing the oxime -OH proton, which is often broadened by exchange.

- Solvent A (Standard):

  (Chloroform-d). Good for aliphatic resolution. OH peak may be broad or invisible due to concentration-dependent exchange.[1]
- Solvent B (Recommended):

  (Dimethyl sulfoxide-d6). Forms strong H-bonds with the oxime OH, slowing exchange and sharpening the OH singlet (often visible at 10-11 ppm).

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Self-Validating Step: If the -OH signal is absent in

, re-run the sample in

. If the signal remains absent, check IR for nitrile formation (C

N stretch at ~2250

), indicating dehydration.

1H NMR Spectral Analysis

The following data assumes the

-isomer (major) in

at 300+ MHz.

Chemical Shift Assignment Table

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Proton Group	Type	Integration	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Mechanistic Note
-Butyl	Methyl ( )	9H	1.08 - 1.12	Singlet (s)	-	Highly shielded by electron-donating alkyl bulk. [2]
Azomethine	Methine ( )	1H	7.35 - 7.45	Singlet (s)*	-	Deshielded by C=N anisotropy and cis -OH proximity.
Hydroxyl	Labile ( )	1H	8.5 - 10.5	Broad (br s)	-	Highly variable.[2] Downfield due to H-bonding and electronegativity.

*Note: The azomethine proton may appear as a doublet if long-range coupling to the OH proton is resolved (rare in

, possible in dry

).

Diagnostic Features

- Absence of Aldehyde Peak: The parent pivalaldehyde has a distinct signal at 9.48 ppm. Complete disappearance of this peak confirms reaction completion.

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- The "Missing" Z-Isomer: In **pivalaldehyde oxime**, the

  -isomer is often undetectable (<2%) due to the massive steric clash between the

  -Bu group and the oxime oxygen. If observed, the

  -azomethine proton will appear upfield at approximately 6.6 - 6.8 ppm.

Advanced Validation: NOE Experiments

To definitively prove the

geometry, a 1D-NOESY (Nuclear Overhauser Effect Spectroscopy) experiment is required. This relies on through-space magnetization transfer (

).

Workflow Logic:

- Irradiate Azomethine Proton (7.4 ppm):
  - Result (E-Isomer): Strong NOE enhancement of the

    -Bu signal (1.1 ppm). This confirms the H and

    -Bu are spatially close (cis-relationship across the C-C bond, but the isomerism is defined by C=N).
  - Correction: Wait, in the

    -isomer (Anti), the OH is trans to the

    -Bu. The Azomethine H is cis to the OH. Therefore, the Azomethine H is trans to the

    -Bu group across the C=N bond axis?
  - Clarification: Let's look at the structure

    .

    - -isomer:

      -Bu and OH are anti. Therefore,

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-Bu and H are syn (cis-like).

- NOE Prediction: In the

  -isomer, the Azomethine H and the

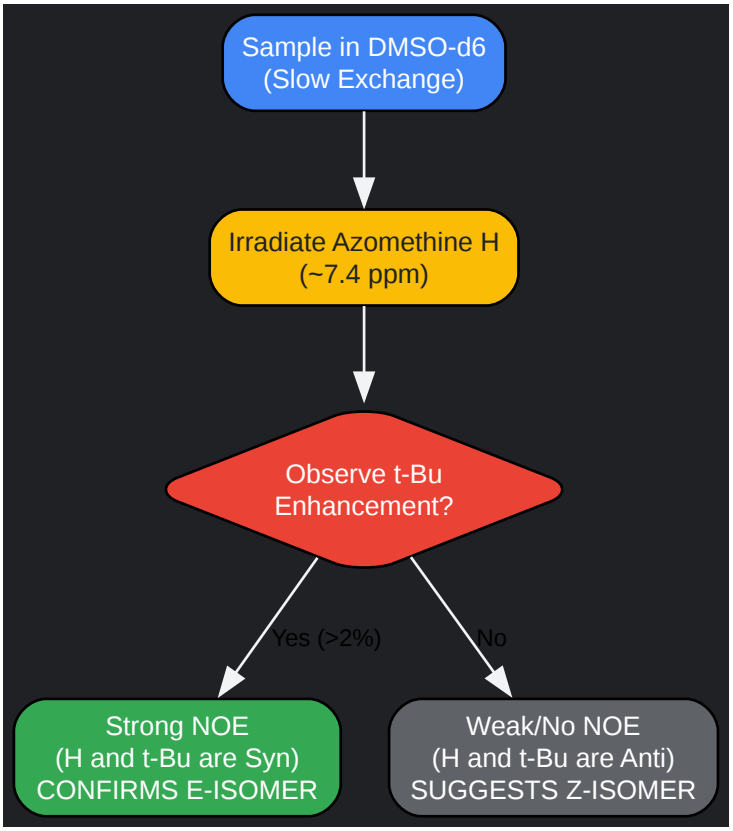
  -Bu group are on the same side of the C=N double bond.

- Observation: Strong NOE between Azomethine H (7.4 ppm) and

  -Bu (1.1 ppm).

- Irradiate OH Proton (if visible):
  - Result (E-Isomer): Strong NOE to the Azomethine H (cis). Weak/No NOE to

    -Bu (trans).



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Figure 2: NOE validation workflow to confirm the E-isomer geometry.

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References

- Spectral Database for Organic Compounds (SDBS).Pivalaldehyde 1H NMR Spectrum (SDBS No. 1668). National Institute of Advanced Industrial Science and Technology (AIST). [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Authoritative text on Aldoxime anisotropy and chemical shifts).
- Kalinowski, H. O., & Kessler, H. (1973). 1H and 13C NMR Spectroscopy of Oximes. Topics in Stereochemistry. (Foundational work on E/Z isomer assignment via NMR).
- Organic Chemistry Portal.Oxime Synthesis Protocols.[Link]

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Sources

- 1. 1H NMR Spectra and Peak Assignment [sites.science.oregonstate.edu]
- 2. rsc.org [rsc.org]
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